

3-Hydroxymandelic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *3-Hydroxymandelic acid*

Cat. No.: *B015156*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-Hydroxymandelic acid**, a significant metabolite in human physiology. This document outlines its chemical properties, metabolic pathways, and established experimental protocols for its quantification, offering valuable information for researchers in pharmacology, clinical diagnostics, and drug development.

Core Chemical and Physical Properties

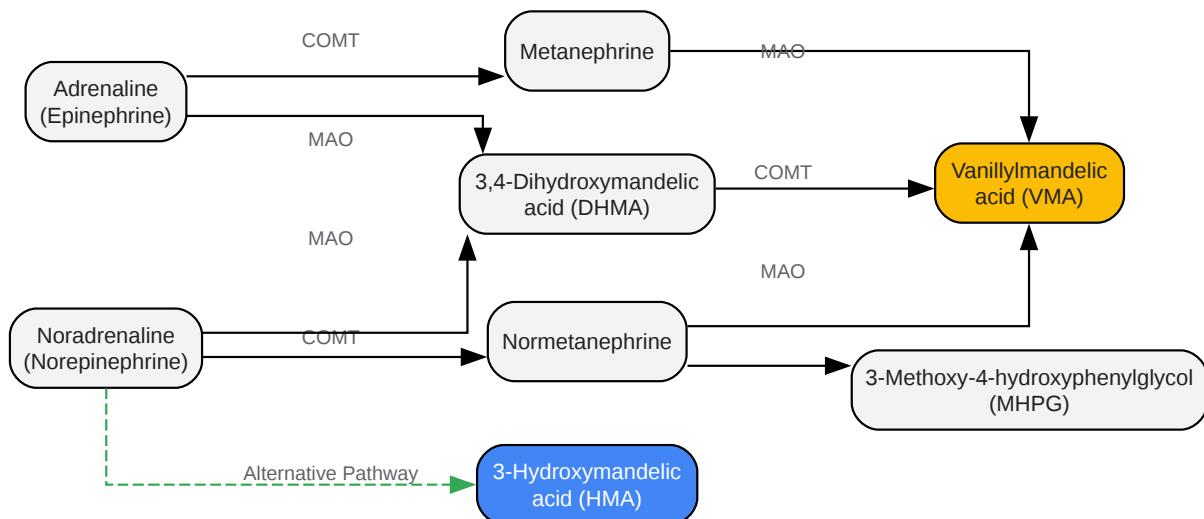
3-Hydroxymandelic acid, also known as m-hydroxymandelic acid, is a hydroxy acid derivative. It is a human metabolite formed from the metabolism of catecholamines.^{[1][2]} Below is a summary of its key identifiers and physicochemical properties.

Property	Value	Source
CAS Number	17119-15-2	[1] [3] [4]
Molecular Weight	168.15 g/mol	[3]
Molecular Formula	C ₈ H ₈ O ₄	[3] [4]
IUPAC Name	2-hydroxy-2-(3-hydroxyphenyl)acetic acid	[1]
Synonyms	m-Hydroxymandelic acid, meta-hydroxymandelic acid, MHMA	[1]
Melting Point	128-132 °C	[5]
Appearance	Solid	[6]

Metabolic Significance: The Catecholamine Degradation Pathway

3-Hydroxymandelic acid is a downstream metabolite of the catecholamines adrenaline (epinephrine) and noradrenaline (norepinephrine).[\[2\]](#) The metabolic pathway involves two key enzymes: Monoamine Oxidase (MAO) and Catechol-O-Methyltransferase (COMT).[\[2\]](#)[\[7\]](#) The degradation of these neurotransmitters is crucial for regulating their physiological effects, and the analysis of their metabolites, including **3-hydroxymandelic acid**, is often used in clinical diagnostics.[\[7\]](#)

Below is a diagram illustrating the metabolic pathway leading to the formation of **3-Hydroxymandelic acid** and other key metabolites.

[Click to download full resolution via product page](#)*Metabolic pathway of catecholamines.*

Experimental Protocols for Quantification

The quantification of **3-Hydroxymandelic acid** and its related metabolites is essential for various research and diagnostic purposes. High-Performance Liquid Chromatography (HPLC) is a commonly employed technique.

Determination of 3-Hydroxymandelic Acid in Human Plasma by LC with Electrochemical Detection

This method provides a sensitive and specific quantification of m-hydroxymandelic acid (MHMA) and m-hydroxyphenylglycol (MHPG) in human plasma.^[8]

1. Sample Preparation:

- Acidify plasma samples.
- For the analysis of conjugated forms, perform enzymatic hydrolysis with β -glucuronidase.^[8]

- Extract the analytes from the plasma matrix using an organic solvent such as methyl-tert-butyl ether.[8]

2. Chromatographic Conditions:

- Column: ODS stationary phase (e.g., 100 x 4.6 mm, 5 μ m followed by a 75 x 4.6 mm, 3 μ m). [8]
- Mobile Phase: 1% acetonitrile in 0.1 M acetic acid.[8]
- Flow Rate: Not specified, requires optimization.
- Injection Volume: Not specified, typically in the μ L range.

3. Detection:

- Detector: Electrochemical detector.[8]
- Potential: +1.15 V vs Ag/AgCl reference electrode.[8]

4. Quantification:

- Construct a standard curve using known concentrations of **3-Hydroxymandelic acid**. The linear range is reported to be 10.0-250.0 ng/mL.[8]
- The limit of quantitation is 10.0 ng/mL.[8]
- An internal standard, such as 3-hydroxy-4-methoxymandelic acid, should be used for accurate quantification.[8]

Applications in Research and Drug Development

The analysis of **3-Hydroxymandelic acid** can serve as a biomarker in several research areas:

- Clinical Diagnostics: Elevated levels of catecholamine metabolites can be indicative of certain tumors, such as pheochromocytoma.[7][9]

- Pharmacology: To assess the metabolic fate of drugs that are structural analogs of catecholamines, such as the alpha-receptor agonist phenylephrine, which is metabolized to m-hydroxyphenylglycol (MHPG) and m-hydroxymandelic acid (MHMA).[10]
- Toxicology: Monitoring exposure to industrial solvents like styrene, which can lead to the excretion of mandelic acid derivatives in urine.[11][12]

Conclusion

3-Hydroxymandelic acid is a key metabolite in the catecholamine pathway. Its accurate quantification is vital for both clinical diagnostics and pharmacological research. The methodologies outlined in this guide provide a solid foundation for researchers and professionals working with this important biomolecule.

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